

Safe Disposal of BC-11 Hydrobromide: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BC-11 hydrobromide

Cat. No.: B605969

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical compounds like **BC-11 hydrobromide** are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the safe disposal of **BC-11 hydrobromide**, in line with established safety protocols.

BC-11 hydrobromide is recognized as a selective urokinase (uPA) inhibitor.[1] Due to its chemical nature, it is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Therefore, adherence to strict disposal procedures is critical. The primary directive for the disposal of **BC-11 hydrobromide** is to entrust it to a licensed and approved waste disposal facility.[2]

Chemical and Physical Properties of BC-11 Hydrobromide

A summary of the key quantitative data for **BC-11 hydrobromide** is presented below, offering a quick reference for laboratory personnel.

Property	Value
Molecular Weight	290.97 g/mol
Molecular Formula	C ₈ H ₁₁ BN ₂ O ₂ S·HBr
CAS Number	443776-49-6
Solubility in DMSO	Up to 100 mM
Solubility in Water	Up to 20 mM (with gentle warming)
Storage Temperature	-20°C

Data sourced from various suppliers and safety data sheets.

Hazard Identification and Safety Precautions

According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, **BC-11 hydrobromide** is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[2]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[2]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P273: Avoid release to the environment.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P330: Rinse mouth.[2]

- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Step-by-Step Disposal Protocol for **BC-11 Hydrobromide**

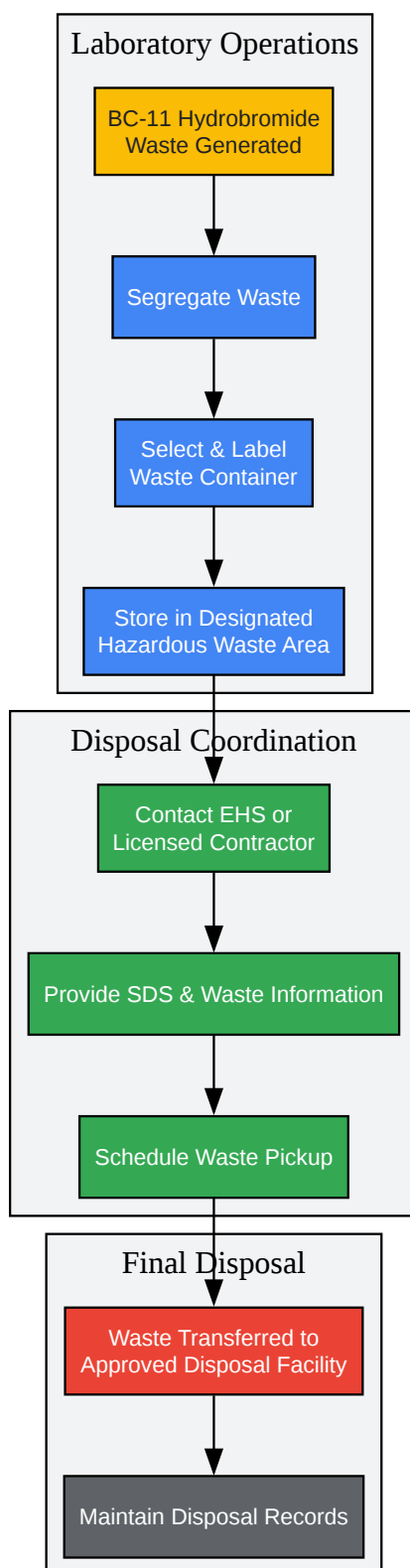
The following protocol outlines the necessary steps for the safe handling and disposal of **BC-11 hydrobromide** waste in a laboratory setting, ensuring compliance with safety regulations.

- Segregation of Waste:
 - Isolate all waste materials containing **BC-11 hydrobromide**, including unused product, contaminated consumables (e.g., pipette tips, gloves, vials), and solutions.
 - Do not mix **BC-11 hydrobromide** waste with other chemical waste streams unless compatibility has been verified.
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for the collection of **BC-11 hydrobromide** waste.
 - The container must be compatible with the chemical properties of the compound.
 - Ensure the original label on any reused container is completely defaced and the new waste label is clearly visible and accurately filled out.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste: **BC-11 hydrobromide**" and include the relevant hazard symbols (e.g., harmful, environmentally hazardous).
 - Indicate the approximate concentration and quantity of the waste.
- Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
- This area should be secure, well-ventilated, and away from drains and sources of ignition.
- Arrangement for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **BC-11 hydrobromide** waste.
 - Provide the contractor with the Safety Data Sheet (SDS) for **BC-11 hydrobromide** to ensure they have all necessary information for safe handling and transport.
- Documentation:
 - Maintain a record of the amount of **BC-11 hydrobromide** waste generated and the date of its transfer to the disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **BC-11 hydrobromide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **BC-11 hydrobromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. BC11 hydrobromide|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Safe Disposal of BC-11 Hydrobromide: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605969/docs#safe-disposal-of-bc-11-hydrobromide-a-procedural-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check